

# Propyl 3-Methylbutanoate: A Comprehensive Physicochemical Profile

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## Compound of Interest

Compound Name: *Propyl isovalerate*

Cat. No.: *B1210305*

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[City, State] – [Date] – Propyl 3-methylbutanoate, a key ester in the flavor and fragrance industry and a compound of interest in pharmaceutical and materials science, is the subject of a new in-depth technical guide. This document provides a comprehensive overview of its core physicochemical properties, detailed experimental protocols for their determination, and a summary of its spectroscopic and safety data. This guide is intended for researchers, scientists, and drug development professionals who require a thorough understanding of this compound.

## Core Physicochemical Properties

Propyl 3-methylbutanoate, also known as **propyl isovalerate**, is a colorless liquid with a characteristic fruity odor, often associated with apples and pineapples. Its fundamental physicochemical characteristics are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O <sub>2</sub>	[1][2][3][4]
Molecular Weight	144.21 g/mol	[5][6]
Boiling Point	156.0 °C to 157.0 °C at 760 mmHg	[6]
Density	0.860 - 0.866 g/mL at 20°C	[5]
Refractive Index (n <sub>D</sub> )	1.400 - 1.405 at 20°C	[5]
Solubility	Insoluble in water; soluble in alcohol and most organic solvents.	[5]
Vapor Pressure	1.4 mmHg at 25 °C	[7]
Appearance	Colorless, mobile liquid with a fruity odor.	[5]
CAS Number	557-00-6	[3][4]

## Spectroscopic Data Summary

Spectroscopic analysis is crucial for the structural elucidation and purity assessment of propyl 3-methylbutanoate.

Spectroscopic Data	Key Features
Mass Spectrometry (MS)	The electron ionization (EI) mass spectrum shows characteristic fragmentation patterns that can be used for identification.
Infrared (IR) Spectroscopy	The IR spectrum exhibits a strong absorption band corresponding to the C=O stretching of the ester group.

## Experimental Protocols

The following section details the methodologies for determining the key physicochemical properties of propyl 3-methylbutanoate.

## Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.<sup>[8]</sup> The capillary method is a common and efficient technique for this determination.<sup>[1][5][8][9][10]</sup>

Apparatus:

- Thiele tube or similar heating bath (e.g., oil bath)
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)

Procedure:

- A small amount of propyl 3-methylbutanoate is placed into the small test tube.
- The capillary tube, with its sealed end uppermost, is placed inside the test tube containing the liquid.
- The test tube is attached to the thermometer, ensuring the bulb of the thermometer is level with the sample.
- The assembly is immersed in the heating bath.
- The bath is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is removed when a steady stream of bubbles is observed.

- The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.[5]

## Determination of Density (Pycnometer Method)

Density is the mass per unit volume of a substance. The pycnometer method is a highly accurate technique for determining the density of liquids.[7][11][12][13][14]

Apparatus:

- Pycnometer (a glass flask with a close-fitting stopper containing a capillary)
- Analytical balance
- Thermostatic bath

Procedure:

- The empty, clean, and dry pycnometer is weighed ( $m_1$ ).
- The pycnometer is filled with distilled water of a known density ( $\rho_{\text{water}}$ ) at a specific temperature and weighed again ( $m_2$ ). The volume of the pycnometer ( $V$ ) can be calculated as  $V = (m_2 - m_1) / \rho_{\text{water}}$ .
- The pycnometer is emptied, dried, and then filled with propyl 3-methylbutanoate.
- The filled pycnometer is brought to the desired temperature in the thermostatic bath.
- The pycnometer filled with the sample is weighed ( $m_3$ ).
- The density of the propyl 3-methylbutanoate ( $\rho_{\text{sample}}$ ) is calculated using the formula:  
$$\rho_{\text{sample}} = (m_3 - m_1) / V.$$

## Determination of Refractive Index (Abbe Refractometer)

The refractive index is a dimensionless number that describes how light propagates through a substance. The Abbe refractometer is a standard instrument for this measurement.[2][15][16][17][18]

**Apparatus:**

- Abbe refractometer
- Constant temperature water bath
- Dropper

**Procedure:**

- The refractometer is calibrated using a standard substance with a known refractive index, typically distilled water.
- The prisms of the refractometer are cleaned and dried.
- A few drops of propyl 3-methylbutanoate are placed on the surface of the measuring prism.
- The prisms are closed, and the sample is allowed to equilibrate to the desired temperature, maintained by the circulating water bath.
- The light source is adjusted, and the telescope is focused to observe the boundary line between the light and dark fields.
- The control knob is turned to bring the boundary line exactly to the center of the crosshairs in the eyepiece.
- The refractive index is read directly from the instrument's scale.

## Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. The solubility of propyl 3-methylbutanoate in water and organic solvents can be determined qualitatively.<sup>[19][20][21][22][23]</sup>

**Apparatus:**

- Test tubes
- Graduated pipettes or cylinders

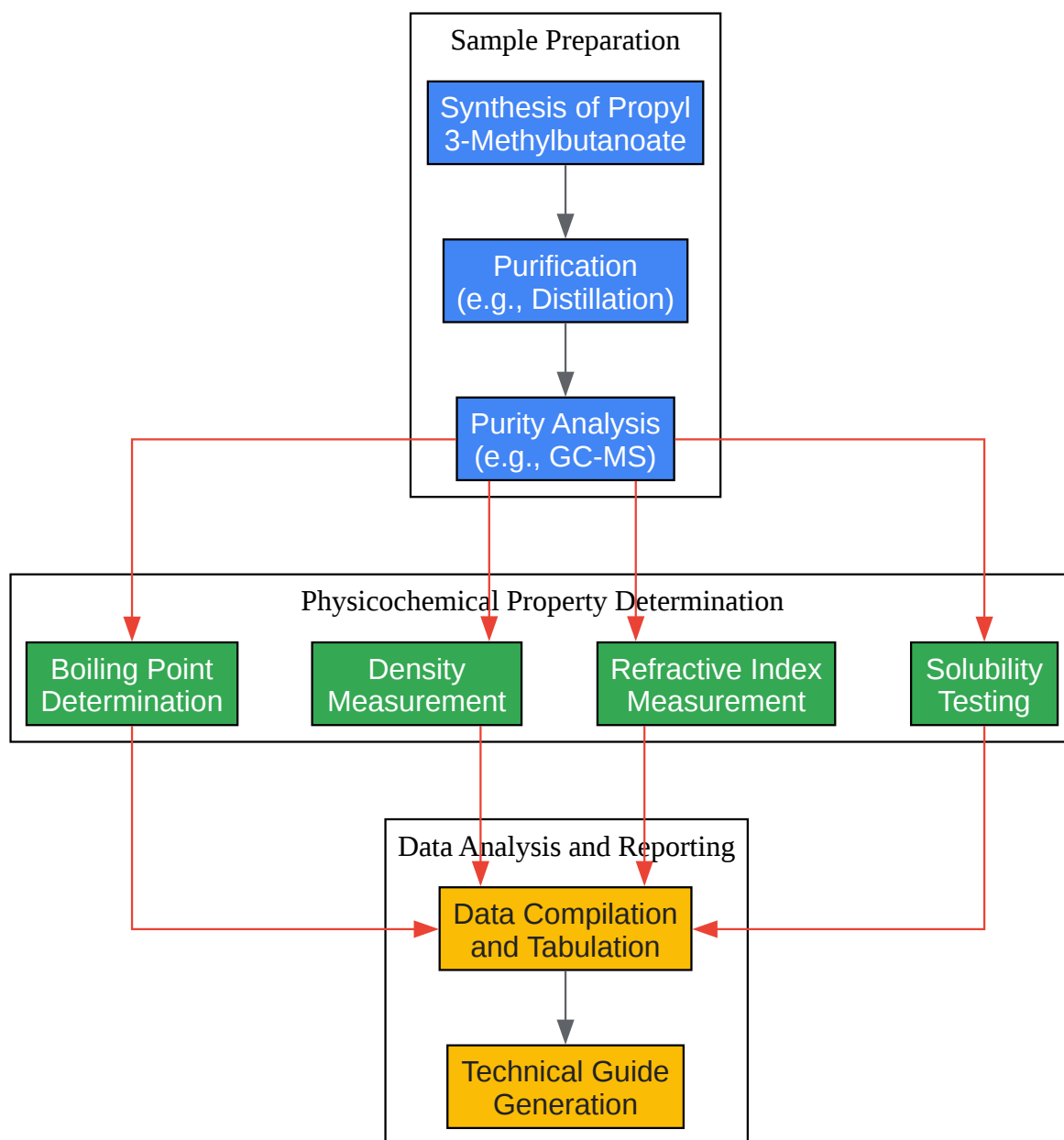
- Vortex mixer or shaker

Procedure:

- **Solubility in Water:** A small, measured amount of propyl 3-methylbutanoate (e.g., 0.1 mL) is added to a test tube containing a measured volume of distilled water (e.g., 3 mL). The mixture is vigorously shaken. The formation of a single homogeneous phase indicates solubility, while the presence of two distinct layers or a cloudy suspension indicates insolubility or partial solubility.
- **Solubility in Organic Solvents:** The same procedure is repeated using various organic solvents (e.g., ethanol, diethyl ether, acetone) instead of water. The miscibility of the ester with the solvent is observed.

## Experimental Workflow Visualization

The logical flow for determining the key physicochemical properties of a liquid sample like propyl 3-methylbutanoate is illustrated in the diagram below.



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Caption: Experimental workflow for the characterization of propyl 3-methylbutanoate.

## Safety and Handling

Propyl 3-methylbutanoate is a flammable liquid and vapor. It may cause skin and serious eye irritation, as well as respiratory irritation. Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area, away from ignition sources. For detailed safety information, consult the material safety data sheet (MSDS).

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